

A Comprehensive Technical Guide on 2-Hydrazinyl-1H-imidazole Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Hydrazinyl-1H-imidazole
hydrochloride

Cat. No.: B1432193

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physicochemical properties, synthesis, analysis, and potential applications of **2-Hydrazinyl-1H-imidazole hydrochloride**, a key building block in medicinal chemistry.

Introduction: The Significance of the Imidazole Scaffold

The imidazole nucleus is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and synthetic bioactive molecules.^[1] Its presence in therapeutic agents can enhance water solubility due to the two nitrogen atoms that facilitate hydrogen bonding.^[1] The imidazole scaffold is a versatile pharmacophore, capable of interacting with a wide range of biological targets, which has led to its incorporation into drugs with diverse activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.^{[1][2][3]}

2-Hydrazinyl-1H-imidazole hydrochloride serves as a valuable intermediate, leveraging the reactivity of the hydrazine group and the proven biological relevance of the imidazole ring.^[4] Its bifunctional nature allows for the construction of complex molecular architectures, particularly fused heterocyclic systems, which are considered privileged scaffolds in pharmaceutical research.^[4]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Hydrazinyl-1H-imidazole hydrochloride** is essential for its effective use in synthesis and drug design.

Property	Value	Source
CAS Number	1187929-07-2	[5][6]
Molecular Formula	C ₃ H ₆ N ₄ ·HCl	[5]
Molecular Weight	134.56 g/mol	[5]
IUPAC Name	1H-imidazol-2-ylhydrazine;hydrochloride	[6]
Appearance	White to light-yellow powder or crystals	[7]
Purity	Typically ≥95%	[6][8]
Solubility	Due to its hydrochloride salt form, it is expected to be soluble in polar solvents like water. The imidazole moiety itself is highly soluble in polar solvents.[9]	Inferred
Storage	Store in a sealed container in a dry, well-ventilated place, often at room temperature or under inert atmosphere. For long-term storage, freezing (-20°C) is recommended.[4][10]	

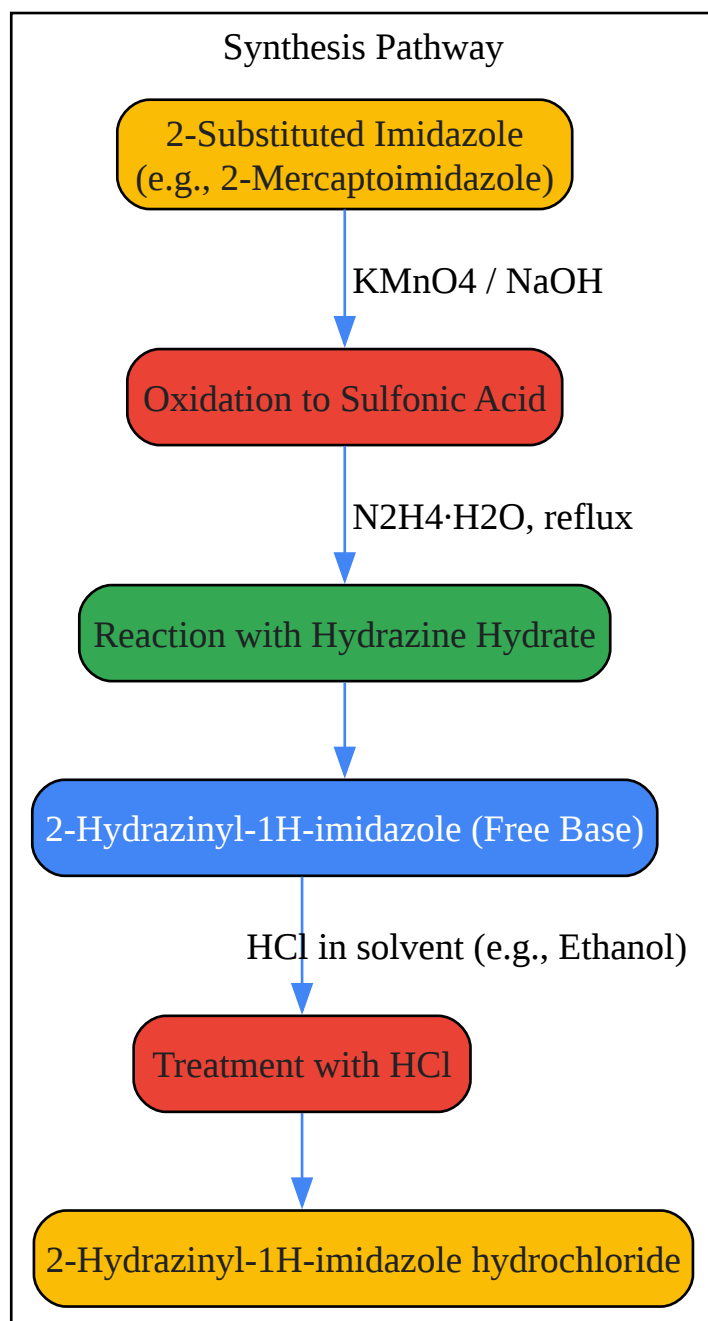
Synthesis and Purification

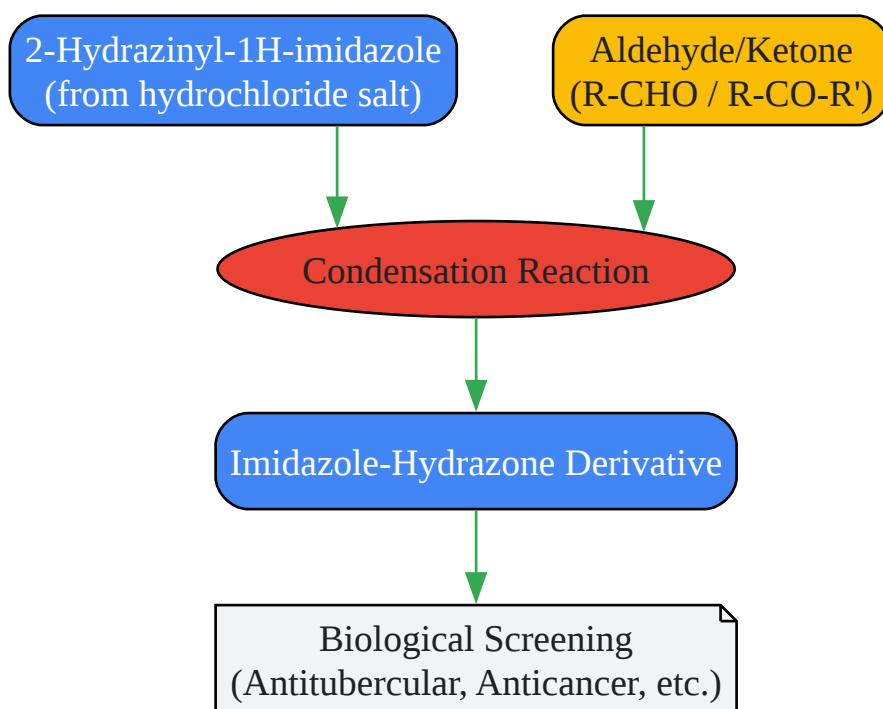
The synthesis of **2-Hydrazinyl-1H-imidazole hydrochloride** typically involves the preparation of the 2-hydrazinyl-1H-imidazole free base, followed by salt formation. While a direct, detailed protocol for this specific compound is not readily available in the reviewed literature, a general

synthetic approach can be inferred from the synthesis of analogous compounds like 2-hydrazinobenzimidazoles.[\[11\]](#)[\[12\]](#)

A common route involves the conversion of a more accessible precursor, such as a 2-mercaptoimidazole or a 2-haloimidazole. For instance, 2-mercaptobenzimidazoles are oxidized to sulfonic acids, which are then reacted with hydrazine hydrate.[\[11\]](#)[\[12\]](#)

Conceptual Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biological Significance of Imidazole-based Analogues in New Drug Development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Imidazole as a Promising Medicinal Scaffold: Current Status and Future Direction - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. 2-Hydrazinyl-1H-imidazole hydrochloride|CAS 1187929-07-2 [benchchem.com]
- 5. bio-fount.com [bio-fount.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. 2-Hydrazinyl-1H-benzo[d]imidazole | 15108-18-6 [sigmaaldrich.com]

- 8. 2-Hydrazinyl-1-methyl-1H-imidazole trihydrochloride [cymitquimica.com]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. 59214-44-7|2-Hydrazinyl-1H-imidazole|BLD Pharm [bldpharm.com]
- 11. researchgate.net [researchgate.net]
- 12. New 1H-benzimidazole-2-yl hydrazones with combined antiparasitic and antioxidant activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide on 2-Hydrazinyl-1H-imidazole Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1432193#physicochemical-properties-of-2-hydrazinyl-1h-imidazole-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com